

Essential Safety and Logistical Information for Handling Suppocire CM

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Suppocire CM

Cat. No.: B1180177

[Get Quote](#)

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **Suppocire CM**, a hard fat suppository base. Designed for researchers, scientists, and drug development professionals, this document outlines the necessary personal protective equipment (PPE), step-by-step handling instructions, and waste management practices to ensure a safe and efficient laboratory environment.

Suppocire CM is a versatile excipient used in pharmaceutical formulations.^{[1][2]} It is a hard fat composed of mono-, di-, and triglyceride esters of fatty acids (C10 to C18).^[1] While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adhering to standard laboratory safety practices is essential to minimize any potential risks.^[3]

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **Suppocire CM** are summarized in the table below.

Property	Value
Appearance	Solid, whitish pellets
Odor	Characteristic
Melting Range	35.6 - 39.6 °C
Hydroxyl Value	<10 mg KOH/g
Boiling Point	> 250 °C
Flash Point	> 200 °C
Auto-ignition Temperature	> 300 °C
Solubility in Water	Insoluble

Source: Gattefossé Technical Documentation, Safety Data Sheet[1][4]

Personal Protective Equipment (PPE)

Although **Suppocire CM** is considered non-hazardous, appropriate PPE is mandatory to prevent contamination of the product and to protect personnel from potential molten splashes and fine particulates.

Recommended PPE for Handling **Suppocire CM**:

- **Gloves:** Powder-free nitrile or neoprene gloves are required to prevent product contamination and skin contact.[5]
- **Eye Protection:** Safety glasses with side shields or safety goggles should be worn at all times to protect against splashes of molten material or airborne particles.
- **Lab Coat:** A clean, buttoned lab coat or a disposable gown must be worn to protect street clothes and prevent cross-contamination.[5]
- **Respiratory Protection:** Under normal handling conditions with adequate ventilation, respiratory protection is not required. However, if significant dust is generated or handling occurs in a poorly ventilated area, a NIOSH-approved N95 respirator is recommended.

- Hair and Shoe Covers: Disposable hair nets/bouffant caps and shoe covers should be worn, especially in a cleanroom or compounding environment, to maintain the sterility and cleanliness of the workspace.

Experimental Protocol: Preparation of a Placebo Suppository using Suppocire CM

This protocol details the steps for melting **Suppocire CM** and molding it into placebo suppositories. This procedure is a fundamental step in developing medicated suppositories.

Materials:

- **Suppocire CM** pellets
- Beaker or other suitable melting vessel
- Hot plate with magnetic stirrer
- Spatula
- Suppository mold
- Thermometer

Procedure:

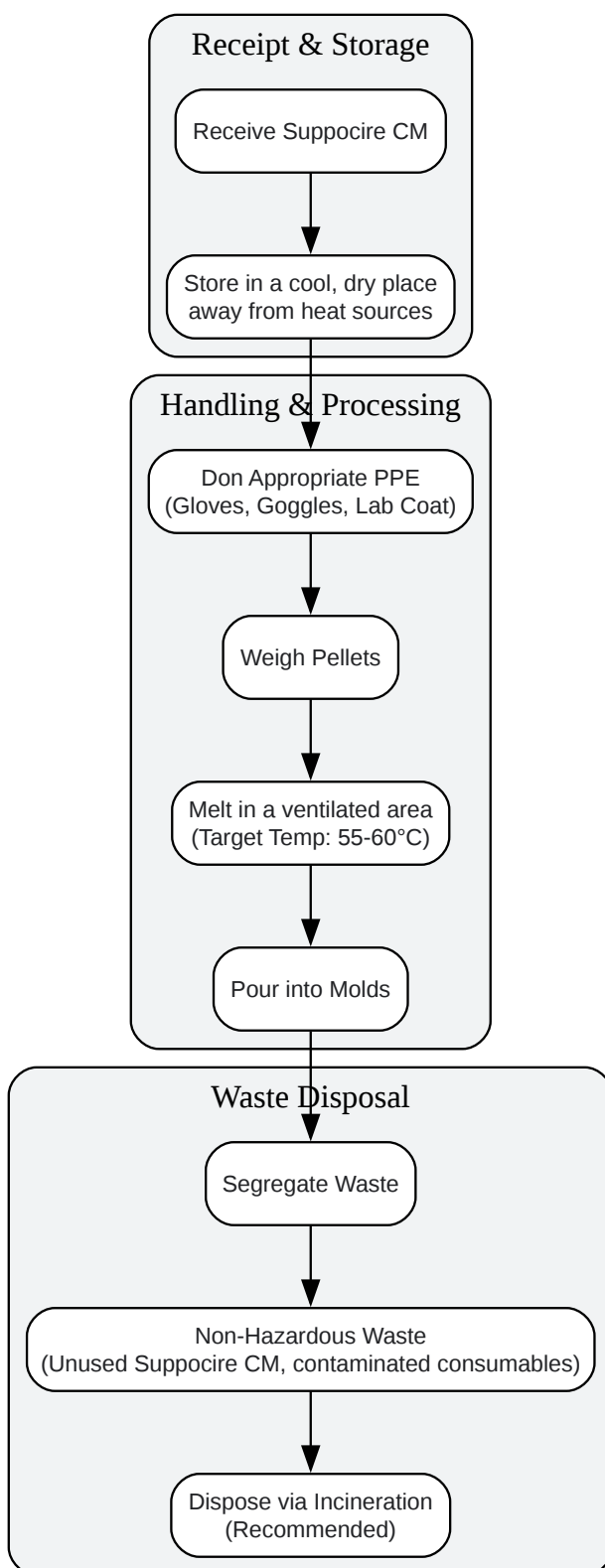
- Melting the Base:
 - Weigh the required amount of **Suppocire CM** pellets and place them into the beaker.
 - Heat the beaker on a hot plate to approximately 20 °C above the melting point of the **Suppocire CM** (around 55-60 °C).[6]
 - Stir the pellets gently and continuously with a spatula or magnetic stirrer to ensure uniform melting and prevent localized overheating.[6]
 - Use a thermometer to monitor the temperature of the molten base.

- Preparing the Mold:
 - Ensure the suppository mold is clean and dry before use.
 - If necessary, lubricate the mold cavities sparingly to facilitate easy removal of the suppositories.
- Pouring the Suppositories:
 - Once the **Suppocire CM** is completely melted and homogenous, carefully pour the molten base into the suppository mold cavities.
 - Avoid overfilling the cavities. It is recommended to slightly overfill to account for contraction upon cooling, and then scrape off the excess.
- Cooling and Solidification:
 - Allow the filled mold to cool at room temperature or in a refrigerator to solidify.
 - The solidification time will vary depending on the room temperature and the volume of the suppositories.
- Removal and Storage:
 - Once the suppositories are fully solidified, carefully open the mold and remove them.
 - Store the suppositories in a cool, dry place, protected from light.

Operational and Disposal Plans

A systematic workflow is crucial for the safe and efficient handling of **Suppocire CM** from receipt to disposal.

Handling and Storage Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Suppocire® CM · Gattefossé [gattefosse.com]
- 2. Hard fats for suppositories · Gattefossé [gattefosse.com]
- 3. fagron-com-production-cdn.s3.eu-central-1.amazonaws.com [fagron-com-production-cdn.s3.eu-central-1.amazonaws.com]
- 4. You are being redirected... [ingredientstodiefor.com]
- 5. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 6. Suppository and pessary molding · Gattefossé [gattefosse.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Suppocire CM]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180177#personal-protective-equipment-for-handling-suppocire-cm]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com